

Technical Monograph: N-(2-bromophenyl)-3-phenylprop-2-enamide

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Compound of Interest

Compound Name: *N*-(2-bromophenyl)-3-phenylprop-2-enamide

CAS No.: 71910-51-5

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Synthetic Utility, Mechanistic Pathways, and Pharmacological Relevance

Executive Summary

N-(2-bromophenyl)-3-phenylprop-2-enamide (also referred to as N-(2-bromophenyl)cinnamamide) represents a critical "lynchpin" scaffold in organic synthesis and medicinal chemistry. While it possesses inherent biological activity characteristic of the cinnamamide pharmacophore, its primary value lies in its role as a pre-functionalized substrate for transition-metal-catalyzed cyclizations. Specifically, the ortho-bromide handle on the aniline ring serves as an oxidative addition site for Palladium (Pd), enabling intramolecular Heck reactions to access privileged heterocyclic cores such as 4-arylquinolin-2(1H)-ones.

This guide details the physicochemical architecture, validated synthetic protocols, and the mechanistic logic driving its downstream applications in drug discovery.

Molecular Architecture & Physicochemical Profile[1][2]

The molecule is an

-unsaturated amide resulting from the condensation of cinnamic acid and 2-bromoaniline. Its stability and reactivity are governed by the conjugation between the styryl double bond and the amide lone pair, alongside the steric and electronic influence of the ortho-bromine atom.

Property	Data / Description
IUPAC Name	(2E)-N-(2-bromophenyl)-3-phenylprop-2-enamide
Molecular Formula	C ₁₅ H ₁₁ BrNO
Molecular Weight	302.17 g/mol
Stereochemistry	Trans (E) isomer is thermodynamically favored (>98%).
Geometry	Planar cinnamoyl moiety; the 2-bromophenyl ring is typically twisted out of plane (~30-50°) to minimize steric clash between the carbonyl oxygen and the ortho-substituent.
Key Functional Groups	• Enamide: Michael acceptor; susceptible to nucleophilic attack. • Aryl Bromide: Handle for Pd-catalyzed cross-coupling (Heck/Suzuki).

Synthetic Pathways & Optimization

The most robust synthesis utilizes a modified Schotten-Baumann reaction or nucleophilic acyl substitution under anhydrous conditions. The choice of base and solvent is critical to prevent hydrolysis of the acid chloride and ensure complete conversion of the sterically hindered 2-bromoaniline.

Protocol: N-Acylation of 2-Bromoaniline

Reagents:

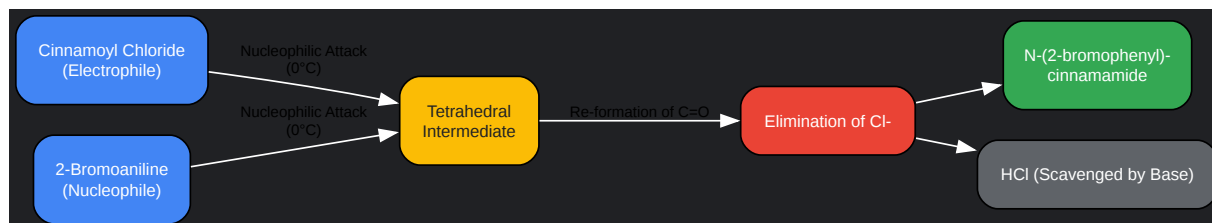
- trans-Cinnamoyl chloride (1.1 equiv)
- 2-Bromoaniline (1.0 equiv)
- Triethylamine (TEA) or Pyridine (1.2 equiv)
- Dichloromethane (DCM) or Toluene (Anhydrous)

Step-by-Step Methodology:

- Preparation: Dissolve 2-bromoaniline (10 mmol) in anhydrous DCM (30 mL) containing TEA (12 mmol). Cool the solution to 0°C under an inert atmosphere (N₂).
- Addition: Dissolve cinnamoyl chloride (11 mmol) in DCM (10 mL). Add this solution dropwise to the aniline mixture over 20 minutes. Note: Dropwise addition controls the exotherm and prevents localized concentration spikes.
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 4–6 hours. Monitor via TLC (Mobile phase: Hexane/EtOAc 7:3). The disappearance of the aniline spot indicates completion.
- Workup: Quench with saturated NaHCO₃ (aq) to neutralize HCl salts. Extract with DCM (3x). Wash the organic layer with 1M HCl (to remove unreacted amine) followed by brine.
- Purification: Dry over MgSO₄, filter, and concentrate. Recrystallize from Ethanol/Water or purify via silica gel flash chromatography.

Mechanistic Visualization: Acyl Substitution

The following diagram illustrates the nucleophilic attack and subsequent elimination of the chloride ion.



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Figure 1: Mechanistic flow of the N-acylation reaction. The base (TEA) is essential to drive the equilibrium by neutralizing the generated HCl.

Reactivity Profile: The Intramolecular Heck Cyclization

The defining feature of **N-(2-bromophenyl)-3-phenylprop-2-enamide** is its ability to undergo a Palladium-catalyzed intramolecular Heck reaction. This transformation constructs the quinolinone core, a privileged scaffold in kinase inhibitors and anticancer agents.

The Transformation:

- Substrate: N-(2-bromophenyl)cinnamamide
- Product: 4-Phenylquinolin-2(1H)-one
- Catalyst System: Pd(OAc)

(5 mol%), PPh

(10-20 mol%)

- Conditions: K

CO

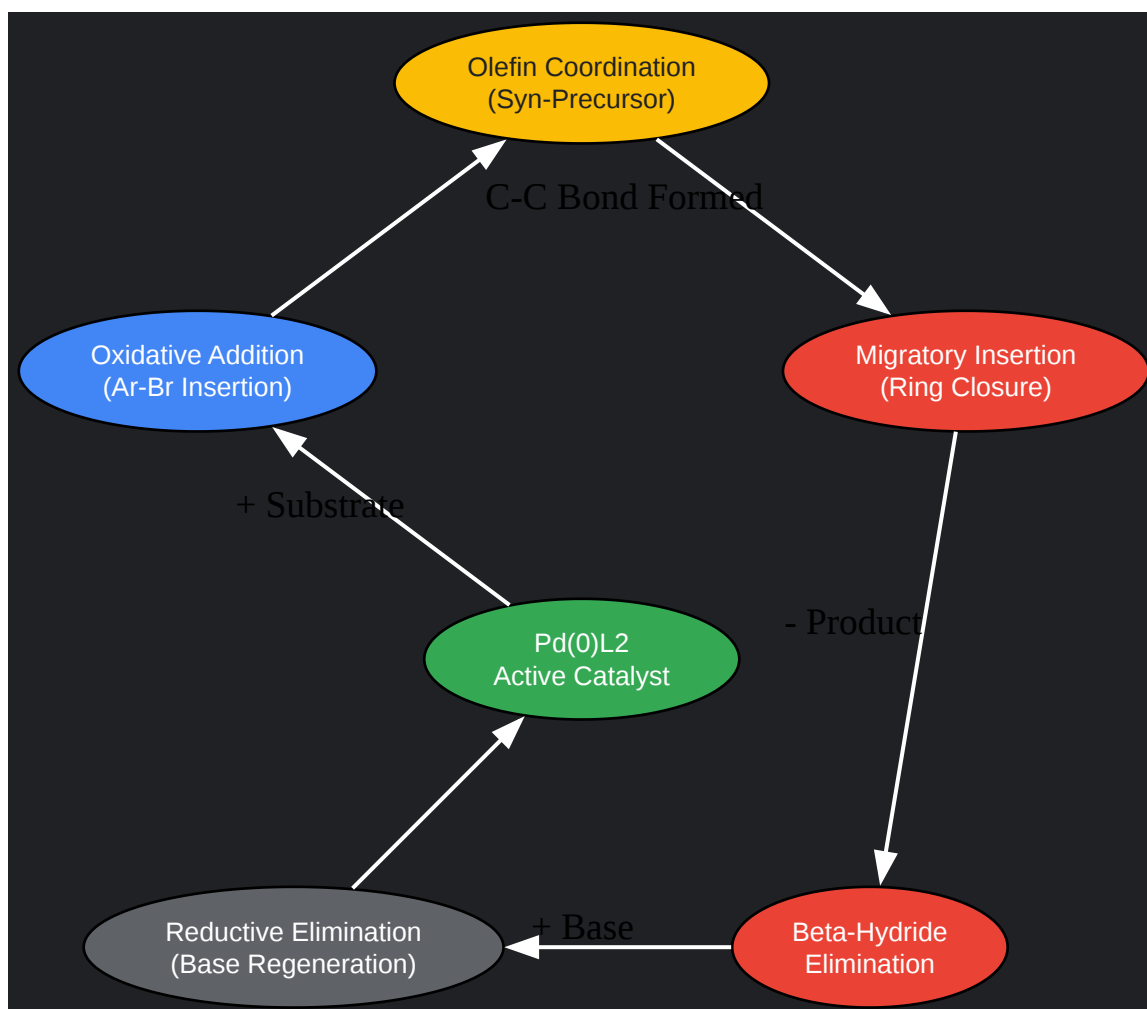
or Ag

CO

, DMF or DMAc, 100–120°C.

Mechanistic Insight: Unlike intermolecular Heck reactions, this intramolecular variant is entropically favored.[1][2] The reaction proceeds via a 6-endo-trig cyclization (or 5-exo-trig followed by isomerization). The ortho-bromide is crucial; without it, the C-H activation required to close the ring is significantly more difficult and requires harsher conditions.

Pathway Diagram: Catalytic Cycle



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Figure 2: The Pd(0)/Pd(II) catalytic cycle. The oxidative addition into the C-Br bond is the turnover-limiting step, followed by syn-insertion and

-hydride elimination to restore aromaticity/conjugation.

Biological Potential & Pharmacophore Analysis[2][5][6]

While often an intermediate, the N-arylcinnamamide structure itself possesses significant biological activity. The

-unsaturated ketone/amide motif acts as a Michael acceptor, potentially covalently modifying cysteine residues in target proteins.

- Anticonvulsant Activity: Analogs of cinnamamide have shown efficacy in maximal electroshock (MES) models, likely modulating sodium channels.
- Antimicrobial: The planar, conjugated system allows intercalation into microbial DNA or inhibition of specific enzymatic pathways in *S. aureus* and *M. tuberculosis*.
- Structure-Activity Relationship (SAR):
 - Halogenation (Br/Cl): Increases lipophilicity (LogP), enhancing membrane permeability.
 - Amide H-bond Donor: Critical for binding site interaction. Methylation of the amide nitrogen often abolishes activity.

Analytical Characterization

To validate the synthesis of **N-(2-bromophenyl)-3-phenylprop-2-enamide**, researchers should look for the following spectral signatures.

¹H NMR (400 MHz, CDCl₃)

or DMSO-

)

Proton Environment	Chemical Shift (ppm)	Multiplicity	Coupling (Hz)	Interpretation
-NH-	7.80 – 8.50	Broad Singlet	-	Amide proton; shift varies with solvent/conc.
H (Alkene)	7.70 – 7.85	Doublet	15.5 – 16.0	Trans geometry (High value).
H (Alkene)	6.60 – 6.80	Doublet	15.5 – 16.0	Adjacent to carbonyl.
Ar-H (2-Br Ring)	8.30 – 8.40	Doublet	~8.0	H-6 (Ortho to NH, deshielded by amide).
Ar-H (Other)	7.00 – 7.60	Multiplet	-	Remaining aromatic protons.

Infrared Spectroscopy (FT-IR)[3]

- 3250–3300 cm⁻¹
: N-H stretch (Secondary amide).
- 1650–1670 cm⁻¹
: C=O stretch (Amide I band, conjugated).
- 1620–1630 cm⁻¹
: C=C stretch (Alkene).
- ~750 cm⁻¹
: C-Br stretch (often obscured by aromatic out-of-plane bends).

References

- Synthesis and Biological Evaluation of Cinnamamides: Detailed protocols for N-arylcinnamamide synthesis and antimicrobial screening. Source: National Institutes of Health (NIH) / PubMed Central.
- Intramolecular Heck Reactions for Quinolinones: Mechanistic study on the cyclization of 2-bromo-N-cinnamoylanilines. Source: ResearchGate / Indian Journal of Heterocyclic Chemistry.
- General Heck Reaction Mechanisms: Foundational review of the intramolecular Heck cycle and stereocontrol. Source: Princeton University (Macmillan Group).
- Crystallographic Data of Cinnamamides: Structural analysis of similar brominated cinnamamide derivatives. Source: National Institutes of Health (NIH) / PubMed Central.

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Sources

- 1. macmillan.princeton.edu [macmillan.princeton.edu]
- 2. chem.libretexts.org [chem.libretexts.org]
- 3. rsc.org [rsc.org]
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